

Solubility Profile of Ethyl 3-(methylthio)propionate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 3-(methylthio)propionate

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Introduction

Ethyl 3-(methylthio)propionate is a volatile sulfur-containing ester recognized for its characteristic fruity and sulfurous aroma, contributing to the scent profile of various fruits and beverages. Beyond its role as a flavor and fragrance agent, understanding its solubility in a range of organic solvents is critical for its application in chemical synthesis, purification processes, and formulation development in various industries, including pharmaceuticals and agrochemicals. This technical guide provides a summary of the available solubility data for **ethyl 3-(methylthio)propionate** and outlines a comprehensive experimental protocol for its determination.

Data Presentation: Solubility of Ethyl 3-(methylthio)propionate

The currently available quantitative and qualitative solubility data for **ethyl 3-(methylthio)propionate** is summarized in the table below. It is important to note that publicly accessible, detailed quantitative solubility data in a wide array of organic solvents is limited. The information provided is based on established chemical databases and estimations.

Solvent	Chemical Formula	Type	Temperature (°C)	Solubility	Data Type	Reference
95% Ethanol	C ₂ H ₅ OH	Polar Protic	Not Specified	1 mL in 1 mL	Qualitative	[1]
Water	H ₂ O	Polar Protic	25	~4534 mg/L	Estimated	[2]

Note: The solubility in 95% ethanol suggests high miscibility with alcohols. Further experimental investigation is required to determine the precise solubility in other organic solvents under various temperature conditions.

Experimental Protocols for Solubility Determination

The following section details a generalized yet comprehensive methodology for the experimental determination of the solubility of **ethyl 3-(methylthio)propionate** in various organic solvents. This protocol is based on the widely accepted "shake-flask" method coupled with gravimetric or chromatographic analysis.

Objective:

To determine the equilibrium solubility of **ethyl 3-(methylthio)propionate** in a selection of organic solvents at a specified temperature.

Materials:

- **Ethyl 3-(methylthio)propionate** (high purity)
- Selected organic solvents (e.g., methanol, acetone, dichloromethane, toluene, hexane), analytical grade
- Thermostatically controlled shaker or water bath
- Analytical balance (± 0.1 mg)
- Glass vials with screw caps

- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or a gravimetric analysis setup (evaporating dish, oven).

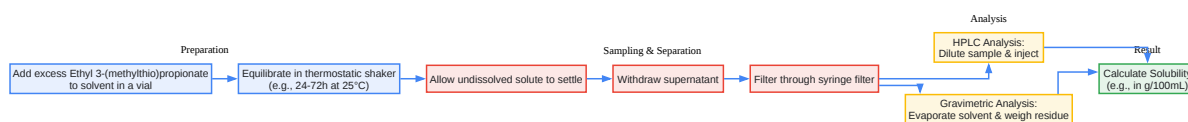
Procedure: Shake-Flask Method

- Preparation of Saturated Solution:
 - Add an excess amount of **ethyl 3-(methylthio)propionate** to a series of glass vials, each containing a known volume of a specific organic solvent. The excess solute should be clearly visible as a separate phase.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The system is considered at equilibrium when the concentration of the solute in the solution phase remains constant over time.
- Sample Withdrawal and Phase Separation:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed in the thermostatic bath for at least 24 hours to allow the undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any undissolved material, the pipette tip should be kept well below the liquid surface and away from the settled excess solute.
 - Immediately filter the withdrawn sample through a chemically resistant syringe filter into a clean, pre-weighed volumetric flask. This step is crucial to remove any fine, suspended particles.
- Concentration Analysis:

- Gravimetric Method:
 - Accurately weigh the volumetric flask containing the filtered saturated solution.
 - Gently evaporate the solvent under a stream of inert gas or in a fume hood. For less volatile solvents, a rotary evaporator may be used.
 - Once the solvent is removed, place the flask in a vacuum oven at a suitable temperature to remove any residual solvent until a constant weight is achieved.
 - The final weight of the flask minus its initial tare weight gives the mass of the dissolved **ethyl 3-(methylthio)propionate**.
- HPLC Method:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of a pre-established calibration curve.
 - Prepare a series of standard solutions of **ethyl 3-(methylthio)propionate** of known concentrations in the solvent of interest.
 - Inject the standard solutions and the diluted sample solution into the HPLC system.
 - Determine the concentration of **ethyl 3-(methylthio)propionate** in the diluted sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - From Gravimetric Data:
 - $\text{Solubility (g/100 mL)} = (\text{Mass of residue} / \text{Volume of filtered solution}) \times 100$
 - From HPLC Data:
 - $\text{Solubility (g/100 mL)} = (\text{Concentration from HPLC} \times \text{Dilution factor} \times \text{Volume of flask}) / 1000$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for determining the solubility of a compound.

Conclusion

The solubility of **ethyl 3-(methylthio)propionate** is a key physicochemical property influencing its application across various scientific and industrial domains. While existing data provides a preliminary understanding, particularly its high solubility in ethanol, this guide highlights the need for more extensive quantitative measurements in a broader range of organic solvents. The detailed experimental protocol provided herein offers a robust framework for researchers to generate reliable and reproducible solubility data, thereby facilitating the effective use of this compound in research and development.

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References

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